

# Commercial Suppliers and Technical Guide for Tetratriacontane-d70

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## Compound of Interest

Compound Name: Tetratriacontane-d70

Cat. No.: B15127751

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Tetratriacontane-d70**, a deuterated long-chain alkane. It is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding its application as an internal standard in quantitative analytical methodologies.

## Introduction to Tetratriacontane-d70

**Tetratriacontane-d70** (Perdeuteriotetratriacontane) is a stable isotope-labeled version of the C34 straight-chain alkane, tetratriacontane. In this molecule, all 70 hydrogen atoms have been replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically almost identical to its non-labeled counterpart but has a significantly higher molecular weight. This property makes it an excellent internal standard for quantitative analysis using mass spectrometry-based techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1][2]</sup>

In drug development and other research fields, accurate quantification of analytes in complex matrices is crucial. The use of a deuterated internal standard, such as **Tetratriacontane-d70**, in an approach known as isotope dilution mass spectrometry (IDMS), is considered a gold-standard method for achieving high accuracy and precision.<sup>[1][3]</sup> The internal standard is added at a known concentration to samples at an early stage of preparation and is used to correct for analyte loss during sample processing and for variations in instrument response.<sup>[3]</sup>  
<sup>[4]</sup>

## Commercial Availability of Tetratriacontane-d70

Several specialized chemical suppliers offer **Tetratriacontane-d70**. The following table summarizes the product specifications from various vendors to facilitate comparison.

Supplier	Catalog Number	Available Quantities	Isotopic Enrichment	CAS Number
CDN Isotopes	D-7215	0.1 g, 0.25 g	99 atom % D	1219805-47-6
CymitQuimica	3U-D7215	100 mg, 250 mg	99 atom % D	1219805-47-6
LGC Standards	CDN-D-7215	0.1 g, 0.25 g	Not specified	1219805-47-6
MedChemExpress	HY-W269867S	Inquiry required	Not specified	1219805-47-6

## Principles of Isotope Dilution Mass Spectrometry (IDMS)

Isotope Dilution Mass Spectrometry is a powerful technique for highly accurate and precise quantitative analysis. The core principle involves the addition of a known amount of an isotopically labeled version of the analyte (the "internal standard") to a sample containing an unknown quantity of the native analyte.<sup>[3]</sup>

The isotopically labeled standard is chemically identical to the analyte and therefore exhibits the same behavior during sample preparation steps (e.g., extraction, derivatization) and chromatographic separation.<sup>[1]</sup> Any loss of the analyte during these steps will be mirrored by a proportional loss of the internal standard.<sup>[4]</sup>

The mass spectrometer can differentiate between the analyte and the internal standard due to their mass difference. By measuring the ratio of the signal from the native analyte to the signal from the isotopically labeled internal standard, the concentration of the analyte in the original sample can be calculated with high precision, as the ratio is independent of sample recovery.<sup>[1]</sup>

## Experimental Protocol: Quantitative Analysis using Tetratriacontane-d70 as an Internal Standard

This section outlines a general methodology for the use of **Tetratriacontane-d70** as an internal standard for the quantification of a non-polar, high molecular weight analyte in a complex matrix (e.g., biological fluid or environmental sample) by GC-MS.

#### 4.1. Materials and Reagents

- Analyte of interest
- **Tetratriacontane-d70** (Internal Standard, IS)
- High-purity organic solvents (e.g., hexane, dichloromethane)
- Sample matrix (e.g., plasma, soil extract)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., non-polar phase)

#### 4.2. Preparation of Standard and Stock Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve a known amount of the analyte in a suitable organic solvent.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve a known amount of **Tetratriacontane-d70** in the same solvent.
- Calibration Standards: Prepare a series of calibration standards by spiking a blank matrix extract with varying known concentrations of the analyte stock solution. Add a fixed concentration of the internal standard stock solution to each calibration standard.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations within the calibration range in the same manner as the calibration standards.

#### 4.3. Sample Preparation

- Sample Spiking: To a known volume or weight of the unknown sample, add a precise volume of the **Tetratriacontane-d70** internal standard stock solution.

- **Extraction:** Perform a liquid-liquid extraction or solid-phase extraction to isolate the analyte and internal standard from the sample matrix.
- **Drying and Concentration:** Dry the organic extract over anhydrous sodium sulfate and then concentrate it to a small, known volume under a gentle stream of nitrogen.
- **Vial Transfer:** Transfer the final extract to a GC vial for analysis.

#### 4.4. GC-MS Analysis

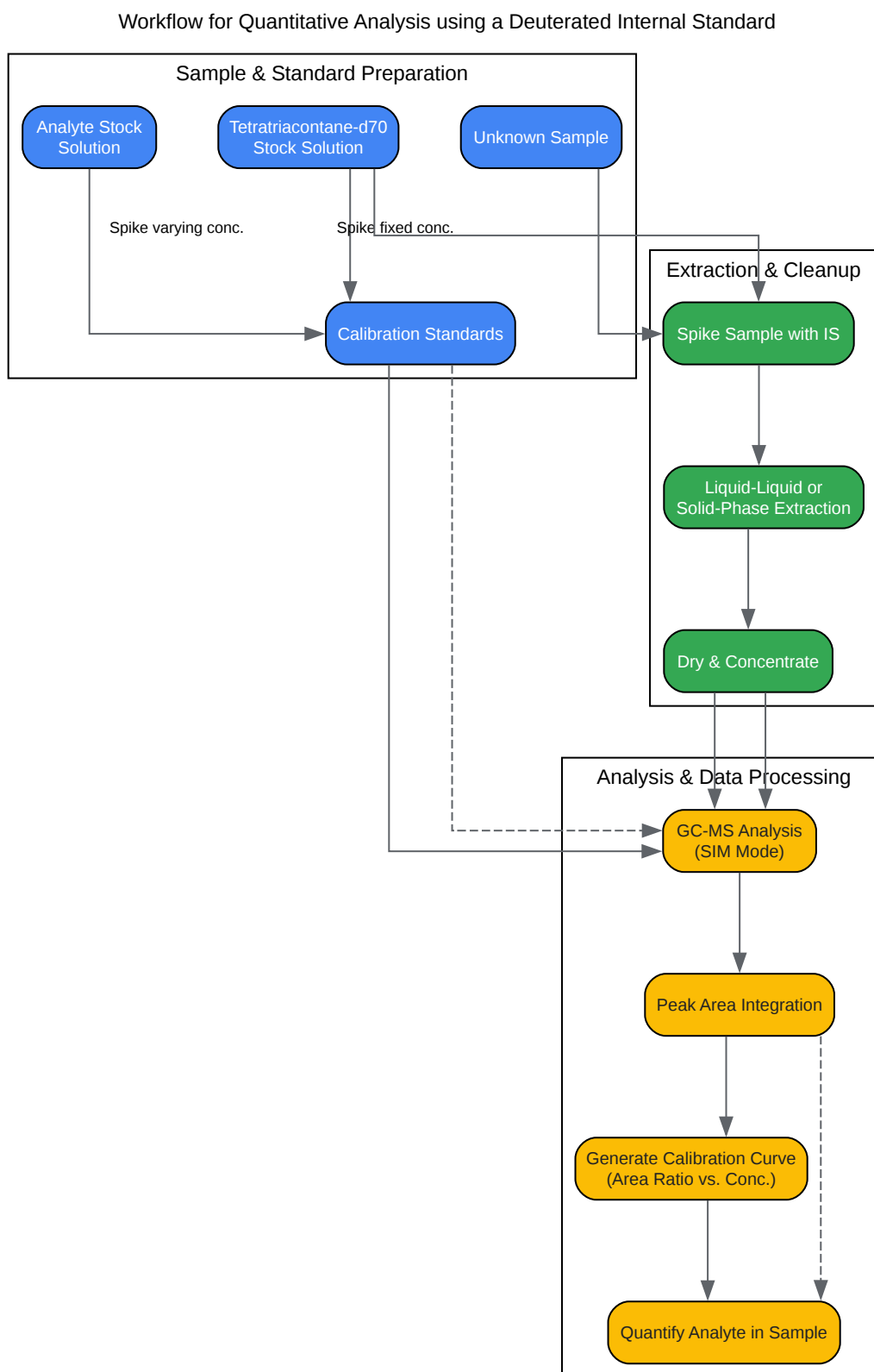
- **Injection:** Inject an aliquot of the prepared sample, calibration standards, and QC samples into the GC-MS system.
- **Chromatographic Separation:** Use a suitable temperature program to achieve baseline separation of the analyte and the internal standard from other matrix components.
- **Mass Spectrometric Detection:** Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode. Monitor characteristic ions for both the analyte and **Tetratriacontane-d70**.

#### 4.5. Data Analysis

- **Peak Integration:** Integrate the peak areas of the selected ions for the analyte and the internal standard in each chromatogram.
- **Calibration Curve:** For the calibration standards, plot the ratio of the analyte peak area to the internal standard peak area against the known concentration of the analyte. Perform a linear regression to obtain the calibration curve.
- **Quantification:** For the unknown samples, calculate the peak area ratio and use the calibration curve to determine the concentration of the analyte.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for quantitative analysis using an internal standard.



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Caption: A generalized workflow for quantitative analysis using a deuterated internal standard.

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